

Technical Overview of 1,9-Diaminononane: Molecular Properties

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Compound of Interest

Compound Name: 1,9-Diaminononane

Cat. No.: B1582714

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This document provides a concise summary of the fundamental molecular properties of **1,9-Diaminononane**, a chemical compound with applications in various industrial and research settings. The information is intended for researchers, scientists, and professionals in drug development who require precise data for their work.

Core Molecular Data

1,9-Diaminononane, also known as nonamethylenediamine, is a diamine with the chemical formula $C_9H_{22}N_2$.^{[1][2]} Its structure consists of a nine-carbon aliphatic chain with an amino group at each terminus.^[1]

The molecular weight of **1,9-Diaminononane** is 158.28 g/mol.^{[2][3][4][5]} This value is a critical parameter for stoichiometric calculations in chemical reactions and for the characterization of materials synthesized from this compound.

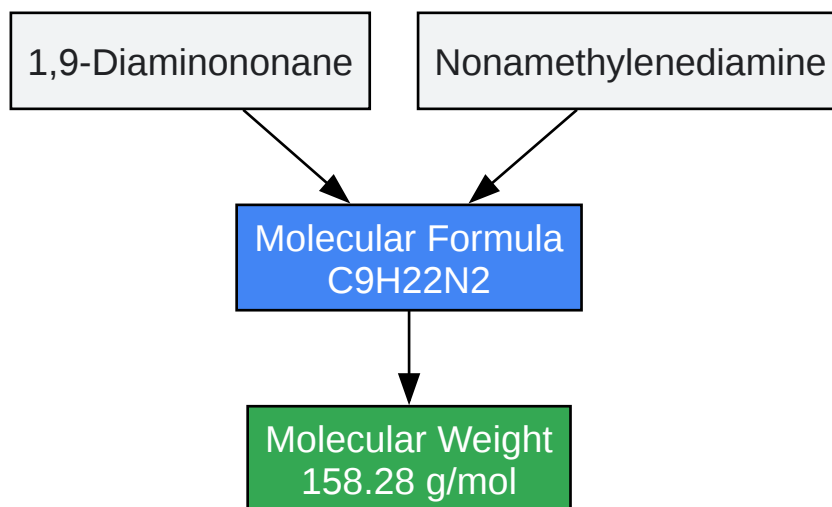
A summary of the key molecular identifiers and properties is presented in the table below for quick reference.

Property	Value
Molecular Formula	C9H22N2[1][2][4]
Molecular Weight	158.28 g/mol [3][5]
Linear Formula	NH2(CH2)9NH2[3]
CAS Number	646-24-2[1][3]
EC Number	211-470-3[3]
Monoisotopic Mass	158.178298710 Da[1][5]

Note: Experimental protocols and signaling pathways are not applicable to the description of a single chemical compound's intrinsic molecular properties.

Logical Representation of Compound Identity

The following diagram illustrates the logical relationship between the common names and the fundamental molecular formula and weight of **1,9-Diaminononane**.



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Chemical Identity of **1,9-Diaminononane**.

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